

Propicillin: A Technical Guide to its Classification as a Beta-Lactam Antibiotic

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Compound of Interest

Compound Name: *Propicillin*

Cat. No.: *B1193900*

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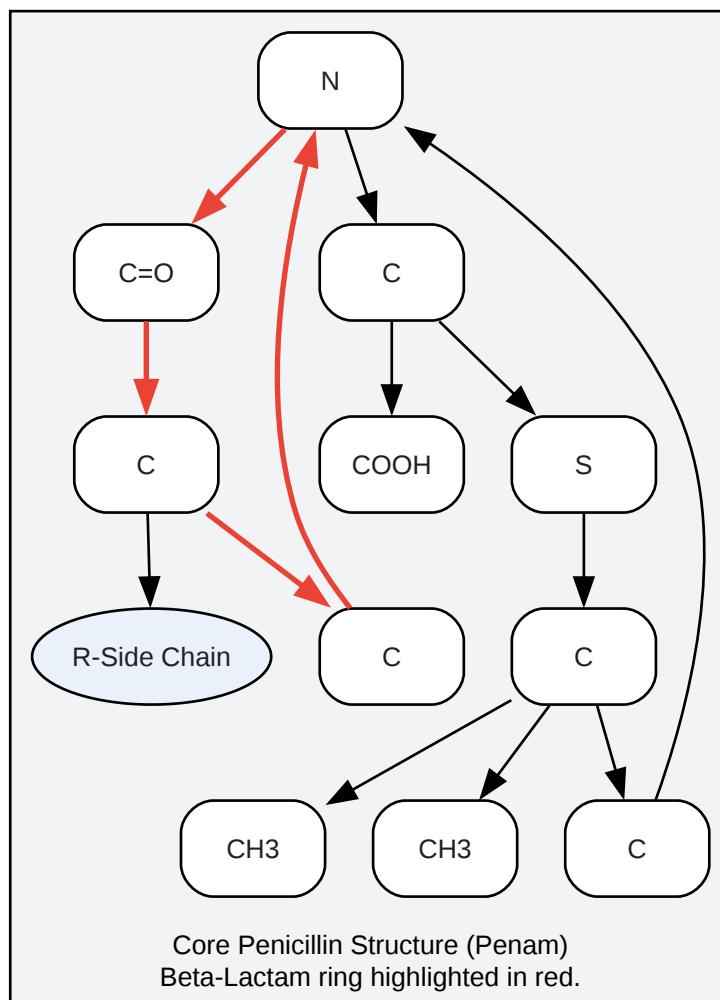
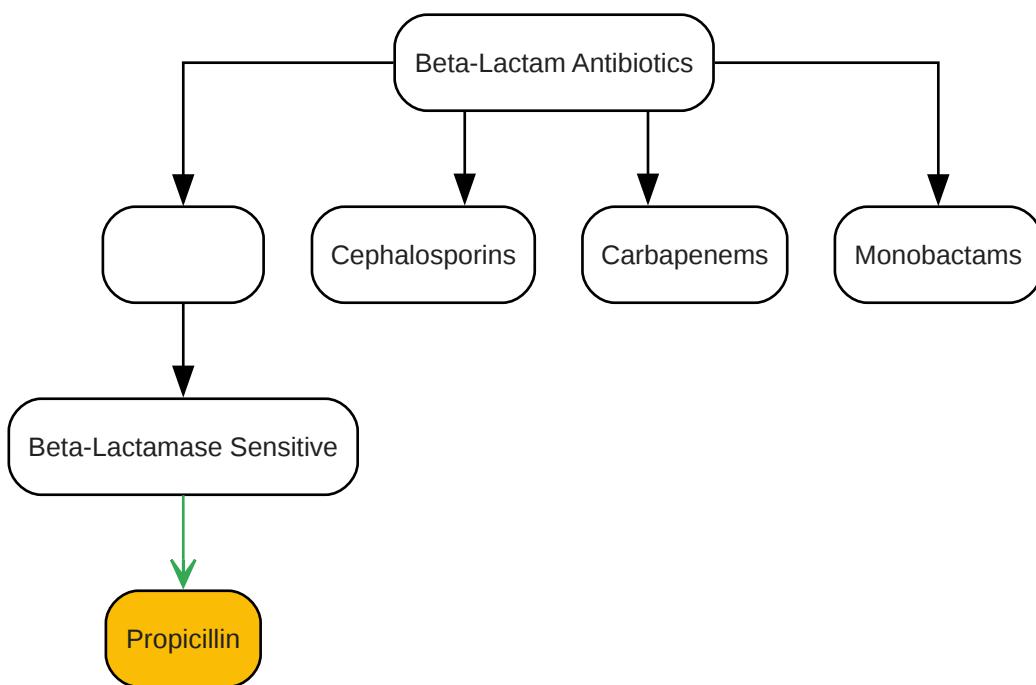
Introduction

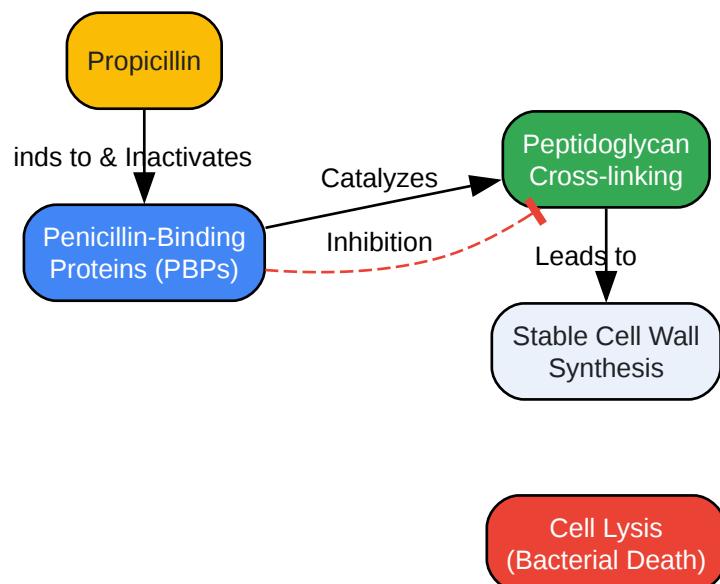
Propicillin is a semi-synthetic antibiotic belonging to the penicillin group.^[1] First synthesized in 1961, it is an acid-stable compound, allowing for oral administration, typically as its potassium salt.^{[2][3]} Its antibacterial spectrum and activity are very similar to that of phenoxyethylpenicillin (Penicillin V).^[2] This guide provides a detailed examination of **propicillin**'s classification, mechanism of action, in-vitro efficacy, and the experimental protocols used to determine its activity.

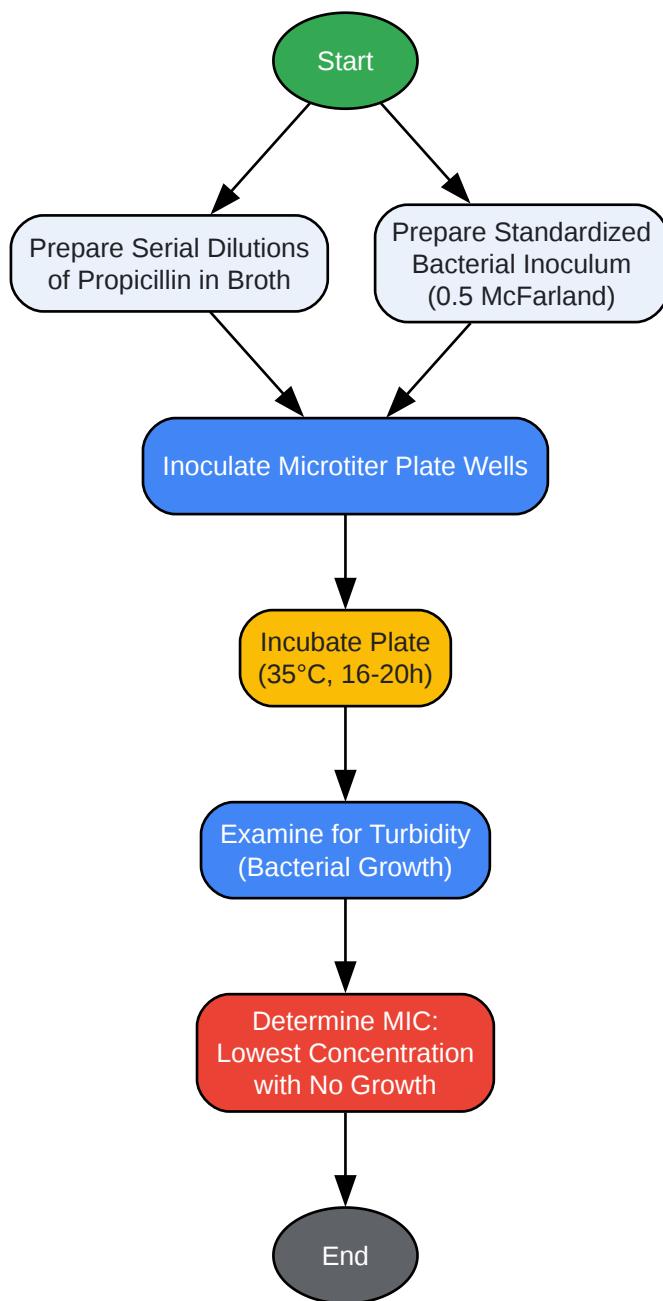
Classification of Propicillin

Propicillin is unequivocally classified as a beta-lactam antibiotic.^[4] This broad class of antibacterial agents is defined by the presence of a beta-lactam ring in their molecular structure.^{[5][6]} The classification of beta-lactam antibiotics is based on their core chemical structure. **Propicillin** falls within the Penicillin subgroup, which is characterized by a beta-lactam ring fused to a five-membered thiazolidine ring.^{[5][6]} This core structure is known as a penam.^[6]

Propicillin is further categorized as a beta-lactamase sensitive penicillin, meaning it is susceptible to degradation by beta-lactamase enzymes produced by some resistant bacteria.^{[1][2]}







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